

Application Notes and Protocols for GPR40 Activation with Fasiglifam

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fasiglifam*

Cat. No.: *B1672068*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview and experimental protocols for studying the activation of G protein-coupled receptor 40 (GPR40), also known as Free Fatty Acid Receptor 1 (FFAR1), using the selective agonist **Fasiglifam** (TAK-875).

Fasiglifam is a potent GPR40 agonist that enhances glucose-stimulated insulin secretion (GSIS) from pancreatic β -cells.^{[1][2]} This makes it a valuable tool for research into type 2 diabetes and the underlying mechanisms of insulin secretion. **Fasiglifam** acts as an ago-allosteric modulator of GPR40.^[3]

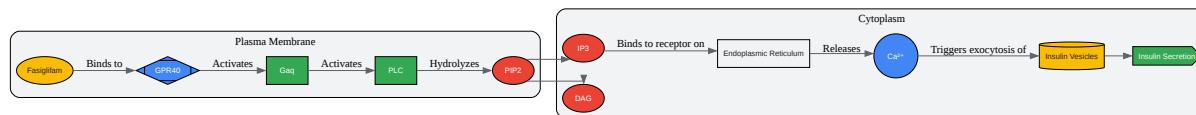
Quantitative Data Summary

The following table summarizes the in vitro potency of **Fasiglifam** in activating GPR40, as determined by various functional assays.

Assay Type	Cell Line	Parameter	Fasiglifam (TAK-875) Value	Reference
Inositol Phosphate Accumulation	CHO-hGPR40	EC50	72 nM	[4]
Calcium Mobilization	Not Specified	EC50	3-30 μ M (concentration- dependent augmentation)	[4]
Insulin Secretion	INS-1 833/15	EC50	0.001-10 μ M (dose-dependent stimulation in the presence of 10 mM glucose)	[4]

GPR40 Signaling Pathway

Activation of GPR40 by **Fasiglifam** initiates a signaling cascade through the G_{aq} subunit of its associated G protein. This leads to the activation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptor on the endoplasmic reticulum, triggering the release of stored calcium ions (Ca²⁺) into the cytoplasm. This increase in intracellular calcium is a critical step in promoting glucose-dependent insulin secretion from pancreatic β -cells.[3][5]



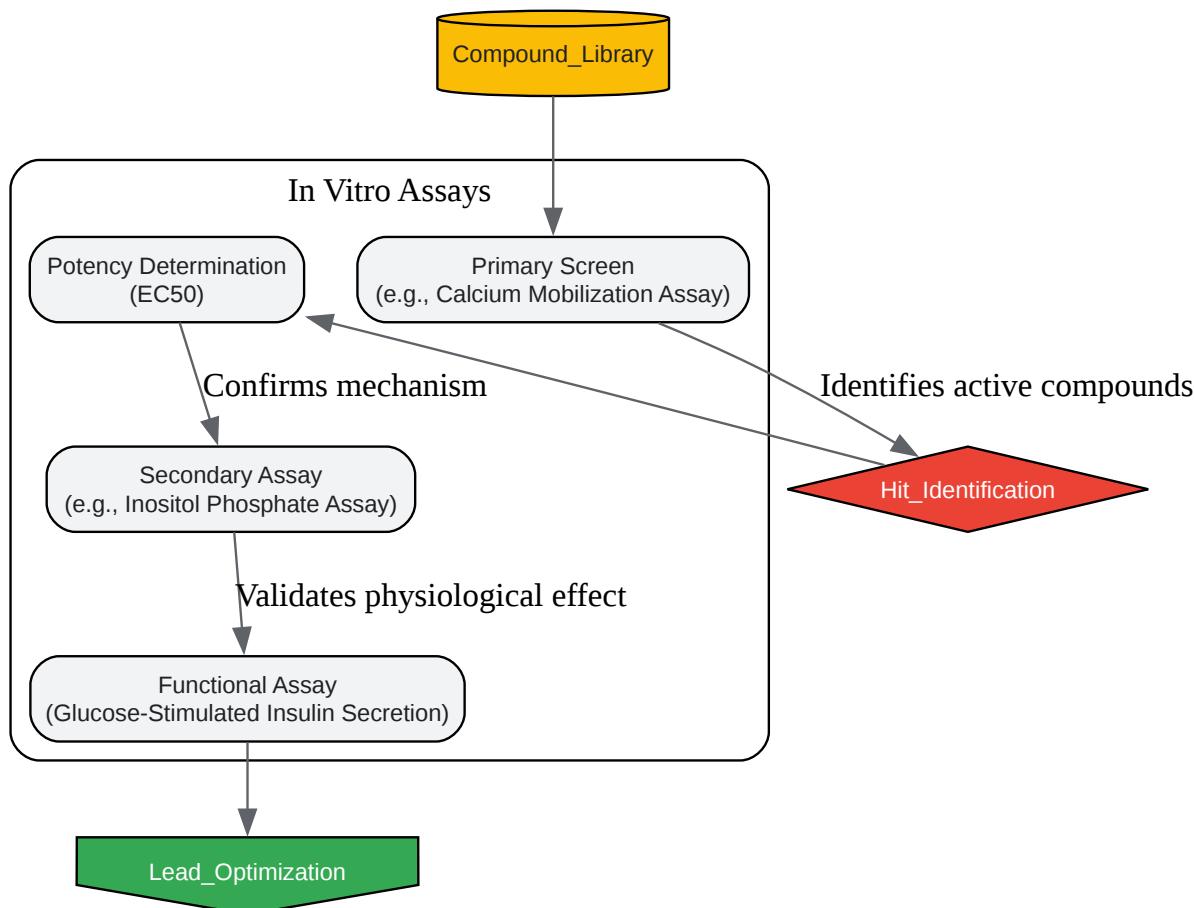
[Click to download full resolution via product page](#)

GPR40 signaling pathway upon **Fasiglifam** activation.

Experimental Protocols

The following are detailed methodologies for key in vitro assays used to determine the potency and efficacy of GPR40 agonists like **Fasiglifam**.

Experimental Workflow for GPR40 Agonist Screening

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Reactome | Fatty Acids bound to GPR40 (FFAR1) regulate insulin secretion [reactome.org]
- 2. Free fatty acid receptor 1 - Wikipedia [en.wikipedia.org]
- 3. benchchem.com [benchchem.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Application Notes and Protocols for GPR40 Activation with Fasiglifam]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1672068#experimental-protocol-for-gpr40-activation-with-fasiglifam>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com